

# Application Notes & Protocols: Isolation and Purification of Isolicoflavonol from Licorice

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## Compound of Interest

Compound Name: *Isolicoflavonol*

Cat. No.: *B129790*

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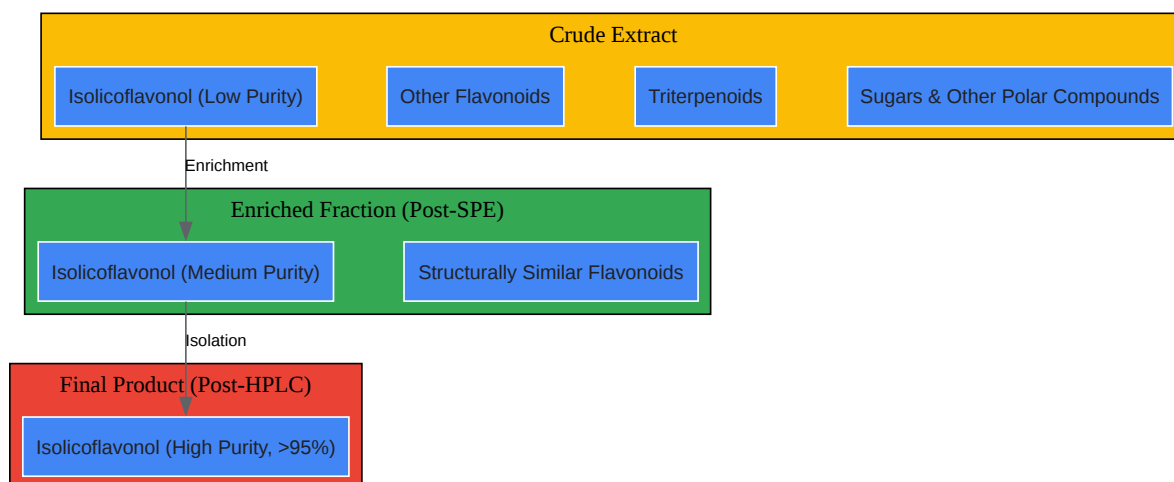
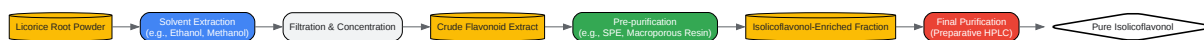
These application notes provide detailed protocols for the isolation and purification of **isolicoflavonol** from licorice (*Glycyrrhiza* species). The methodologies described herein are based on established techniques for flavonoid separation from licorice root and can be adapted for the specific target of **isolicoflavonol**.

## Introduction

Licorice, the root of *Glycyrrhiza* species, is a rich source of various bioactive compounds, including triterpenoid saponins and a diverse array of flavonoids. Among these flavonoids, **isolicoflavonol** has garnered interest for its potential pharmacological activities. The effective isolation and purification of **isolicoflavonol** are crucial for its further investigation in drug discovery and development. This document outlines a comprehensive workflow from crude extraction to high-purity isolation of **isolicoflavonol**.

## Overview of the Isolation and Purification Workflow

The general strategy for isolating **isolicoflavonol** from licorice involves a multi-step process that begins with the extraction of total flavonoids from the plant material, followed by a series of chromatographic purifications to isolate the target compound.



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